

# Immediate Safety and Disposal Protocols

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## Compound of Interest

Compound Name: *Pyrimethanil*

Cat. No.: *B132214*

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Researchers and laboratory personnel must handle **Pyrimethanil** waste with care, utilizing appropriate personal protective equipment (PPE) at all times. The following procedures provide a step-by-step guide for the safe management and disposal of **Pyrimethanil** waste streams generated in a laboratory setting.

## Core Disposal Principles

- DO NOT dispose of undiluted or diluted **Pyrimethanil** down the drain or into any sewer system or waterway.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- DO NOT mix **Pyrimethanil** waste with other chemical waste unless explicitly instructed by your institution's safety officer.
- DO NOT reuse empty **Pyrimethanil** containers for any purpose.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- DO NOT attempt to burn the chemical or its containers.[\[1\]](#)

## Step-by-Step Disposal Procedure for Laboratories

- Waste Identification and Segregation:
  - Unused or Surplus Product: Keep the chemical in its original, tightly sealed, and clearly labeled container.[\[4\]](#)
  - Contaminated Liquid Waste: Collect all aqueous and solvent solutions containing **Pyrimethanil** in a designated, leak-proof, and chemically compatible container.

- Contaminated Solid Waste: Place items such as used gloves, paper towels, weigh boats, and contaminated labware into a separate, clearly marked hazardous waste container or bag.[\[6\]](#)
- Proper Labeling:
  - All waste containers must be clearly labeled as "Hazardous Waste."
  - The label must include the full chemical name, "**Pyrimethanil**," and list all components of any mixture.
  - Indicate the primary hazards, such as "Toxic to Aquatic Life."
- Secure Storage:
  - Store all **Pyrimethanil** waste containers in a cool, well-ventilated, and secure area designated for hazardous waste.[\[1\]](#)
  - Ensure containers are stored away from incompatible materials.
- Disposal Arrangement:
  - Contact your institution's Environmental Health & Safety (EHS) department or the designated chemical waste coordinator to schedule a waste pickup.[\[7\]](#)
  - Provide them with accurate information about the waste composition and quantity.
  - The ultimate disposal will be carried out by a licensed waste management contractor, typically via high-temperature incineration.[\[1\]](#)[\[8\]](#)
- Empty Container Disposal:
  - Triple rinse empty containers with a suitable solvent (e.g., water, if the formulation is water-based).
  - Collect the rinsate as hazardous liquid waste.[\[9\]](#)

- After rinsing, deface the original label, and puncture or crush the container to prevent reuse.
- Dispose of the container as instructed by your EHS office, which may be as solid hazardous waste or another designated waste stream.
- Spill Management:
  - In case of a spill, wear appropriate PPE, including gloves and safety goggles.[1]
  - Contain the spill using an absorbent, inert material such as sand, earth, or vermiculite.[1]
  - Carefully collect the contaminated absorbent material and place it into a labeled container for hazardous solid waste.[10]
  - Clean the spill area thoroughly.

## Quantitative and Hazard Data

The following table summarizes key quantitative data that informs the stringent disposal requirements for **Pyrimethanil**.

Parameter	Value	Source
Chemical Identity		
CAS Number	53112-28-0	
Molecular Formula	C <sub>12</sub> H <sub>13</sub> N <sub>3</sub>	[11]
Molecular Weight	199.26 g/mol	[11]
Physical Properties		
Physical State	Off-white or light yellow solid powder	[2]
Water Solubility	0.121 g/L (at 25°C)	[11]
Hazard Information		
Acute Oral LD <sub>50</sub> (Rat)	4150-5971 mg/kg	[1]
Hazard Statement	H411: Toxic to aquatic life with long lasting effects	[1][2]
Disposal Precaution	P501: Dispose of contents/container in accordance with local regulations / to an approved waste disposal plant	[1]

## Pyrimethanil Disposal Workflow

The logical flow for properly managing **Pyrimethanil** waste in a laboratory setting is illustrated below. This process ensures that each type of waste is handled safely and directed to the correct disposal pathway.



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Caption: Workflow for the safe disposal of **Pyrimethanil** waste in a laboratory.

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